

An In-depth Technical Guide to the Physical Properties of Methyl 2-ethenylbenzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-ethenylbenzoate

Cat. No.: B1626719

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-ethenylbenzoate, also known as methyl 2-vinylbenzoate, is an organic compound with the chemical formula $C_{10}H_{10}O_2$. As a functionalized aromatic ester, it holds potential as a versatile building block in organic synthesis, polymer chemistry, and the development of novel pharmaceutical agents. The presence of both an ester and a vinyl group on the benzene ring offers multiple sites for chemical modification, making a thorough understanding of its physical properties essential for its effective application in research and development.

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 2-ethenylbenzoate**. It is designed to be a valuable resource for researchers, scientists, and drug development professionals, offering both theoretical and practical insights into the characterization and handling of this compound. The guide emphasizes the distinction between predicted and experimentally determined data, providing a clear and accurate representation of the current state of knowledge.

Molecular Structure and Isomerism

Methyl 2-ethenylbenzoate is an ester of 2-ethenylbenzoic acid and methanol. The "2-" or "ortho-" positioning of the ethenyl (vinyl) group relative to the methoxycarbonyl group significantly influences its physical and chemical properties compared to its isomers, Methyl 3-ethenylbenzoate (meta-) and Methyl 4-ethenylbenzoate (para-). The steric hindrance and

electronic effects arising from the ortho-substitution can impact reactivity, boiling point, and spectroscopic signatures.

Physicochemical Properties

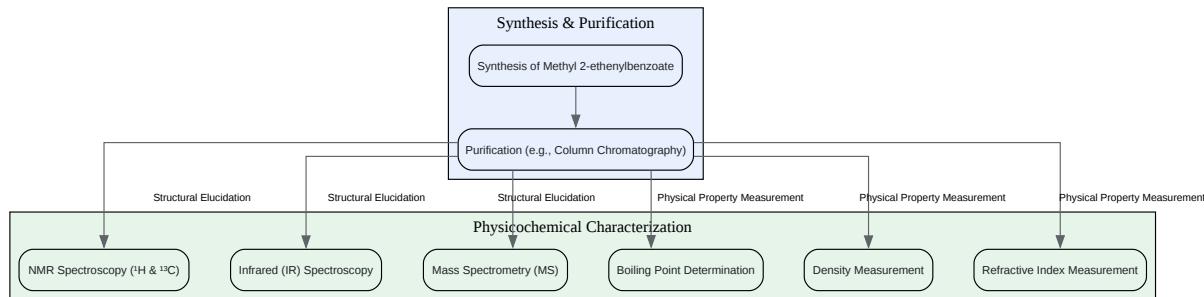
A summary of the key physical properties of **Methyl 2-ethenylbenzoate** is presented below. It is important to note that while some experimental data is available for its isomers, many of the properties for the 2-ethenyl isomer are currently based on computational predictions.

Property	Value	Data Type	Source(s)
CAS Number	27326-44-9	Experimental	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₂	---	[1]
Molecular Weight	162.19 g/mol	Calculated	[1]
Boiling Point	253.0 ± 19.0 °C	Predicted	[1] [2]
Density	1.058 ± 0.06 g/cm ³	Predicted	[1] [2]
Refractive Index	1.552	Predicted	[2]
Melting Point	Not available	---	[1] [3]
Solubility	Not available	---	[1]
Flash Point	111.3 ± 7.7 °C	Predicted	[2]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	Predicted	[2]

Note: For comparison, the isomer Methyl 4-ethenylbenzoate (CAS: 1076-96-6) has a reported melting point of 32-37 °C and a boiling point of 89-90 °C at 2 Torr.[\[4\]](#)[\[5\]](#) This highlights the significant impact of isomerism on the physical state and volatility of these compounds.

Experimental Characterization Workflow

The determination of the physical properties of a novel or sparsely characterized compound like **Methyl 2-ethenylbenzoate** follows a systematic workflow. This process involves synthesis, purification, and subsequent analysis using various analytical techniques.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis and characterization of **Methyl 2-ethenylbenzoate**.

Detailed Experimental Protocols

1. Synthesis of Methyl 2-ethenylbenzoate

A potential synthetic route to **Methyl 2-ethenylbenzoate** involves the esterification of 2-vinylbenzoic acid. A general procedure is as follows:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-vinylbenzoic acid in an excess of methanol.
- Catalysis: Add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid).
- Reaction: Heat the mixture to reflux and maintain for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Workup:** After completion, cool the reaction mixture and neutralize the acid with a suitable base (e.g., saturated sodium bicarbonate solution).
- **Extraction:** Extract the product into an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

2. Spectroscopic Characterization

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: The proton NMR spectrum is crucial for confirming the presence of the vinyl and methyl ester protons and their respective chemical environments. The aromatic protons will exhibit complex splitting patterns due to ortho-coupling.
 - ^{13}C NMR: The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon of the ester, the sp^2 carbons of the vinyl group and the aromatic ring, and the sp^3 carbon of the methyl group.
- **Infrared (IR) Spectroscopy:**
 - The IR spectrum should display characteristic absorption bands for the C=O stretch of the ester (typically around 1720 cm^{-1}), the C=C stretch of the vinyl group and aromatic ring (around $1600\text{-}1640\text{ cm}^{-1}$), and the C-O stretch of the ester (around 1250 cm^{-1}).

3. Physical Property Determination

- **Boiling Point:** The boiling point can be determined experimentally using distillation under atmospheric or reduced pressure.
- **Density:** The density can be measured using a pycnometer or a digital density meter.
- **Refractive Index:** The refractive index of the liquid sample can be determined using an Abbe refractometer.^[6]

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **Methyl 2-ethenylbenzoate**. While specific toxicity data for this compound is not readily available, it is prudent to treat it as a potentially hazardous substance.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents. For long-term storage, an inert atmosphere and freezing temperatures (under -20°C) are recommended to prevent polymerization of the vinyl group.
[\[1\]](#)
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Conclusion

Methyl 2-ethenylbenzoate is a compound with significant potential in various scientific fields. This guide has consolidated the currently available physical property data, highlighting the reliance on predicted values in the absence of extensive experimental characterization. The provided experimental workflows offer a roadmap for researchers to further investigate and confirm these properties. As research into this and related compounds continues, a more complete and experimentally validated understanding of its physical and chemical behavior will undoubtedly emerge, paving the way for its broader application in science and industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. METHYL 4-VINYLBENZOATE | 1076-96-6 [chemicalbook.com]
- 5. 4-乙烯基苯甲酸甲酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. youtube.com [youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl 2-ethenylbenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1626719#physical-properties-of-methyl-2-ethenylbenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com